

Application Notes and Protocols for Bistrifluron in Integrated Pest Management (IPM) Programs

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Compound of Interest

Compound Name: *Bistrifluron*

Cat. No.: *B1253245*

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Introduction

Bistrifluron is a benzoylphenylurea (BPU) insecticide that acts as an insect growth regulator (IGR). It is utilized in Integrated Pest Management (IPM) programs for its selective action against various chewing insect pests, including species of Lepidoptera, Coleoptera, and Diptera. Its primary mode of action is the inhibition of chitin biosynthesis, which disrupts the molting process and egg hatching, leading to insect mortality. Due to its targeted mechanism, which is absent in vertebrates, **Bistrifluron** generally exhibits low toxicity to mammals. However, its impact on non-target arthropods and aquatic invertebrates requires careful consideration within an IPM framework. These application notes provide a comprehensive overview of **Bistrifluron**, including its mechanism of action, efficacy against target pests, effects on non-target organisms, and detailed protocols for its evaluation.

I. Mode of Action and Resistance Management

Bistrifluron, like other benzoylurea insecticides, inhibits chitin biosynthesis, a critical process for the formation of the insect exoskeleton. This disruption of the molting process is the primary mechanism of its insecticidal activity.

Signaling Pathway of Chitin Biosynthesis Inhibition by Bistrifluron

The following diagram illustrates the proposed mechanism of action of **Bistrifluron** on the chitin biosynthesis pathway in insects.

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